

Solubility Profile of Diisopropyl Terephthalate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Diisopropyl terephthalate*

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This technical guide provides a comprehensive overview of the solubility characteristics of **diisopropyl terephthalate** in various organic solvents. Due to the limited availability of direct quantitative solubility data for **diisopropyl terephthalate**, this guide infers its solubility profile based on the experimentally determined solubilities of structurally analogous compounds: dimethyl terephthalate (DMT) and terephthalic acid (TPA). This approach provides valuable insights for researchers working with **diisopropyl terephthalate** in various applications, including its use as a plasticizer and solvent.^[1]

Furthermore, this guide presents a detailed experimental protocol for the gravimetric determination of solubility, enabling researchers to obtain precise quantitative data for **diisopropyl terephthalate** in specific solvents of interest. A workflow for the synthesis of **diisopropyl terephthalate** via Fischer esterification is also provided.

Inferred Solubility Profile

Diisopropyl terephthalate is generally described as being practically insoluble in water but readily soluble in organic solvents such as methanol and ethanol.^[1] Its aromatic ester structure suggests compatibility with a range of organic media. To provide a more quantitative understanding, the solubility data of the closely related dimethyl terephthalate (DMT) and the parent dicarboxylic acid, terephthalic acid (TPA), are presented.

Comparison with Dimethyl Terephthalate (DMT):

DMT, having two methyl ester groups, is structurally similar to **diisopropyl terephthalate**, which has two isopropyl ester groups. The larger isopropyl groups in **diisopropyl terephthalate** may slightly decrease its solubility in highly polar solvents compared to DMT, while potentially enhancing its solubility in less polar organic solvents. The solubility of DMT has been experimentally determined in a variety of organic solvents.

Comparison with Terephthalic Acid (TPA):

TPA is the precursor to **diisopropyl terephthalate** and is known for its poor solubility in water and many organic solvents due to strong intermolecular hydrogen bonding.^{[2][3]} The esterification of TPA to form **diisopropyl terephthalate** significantly increases its solubility in organic solvents by eliminating these hydrogen bonds.

Quantitative Solubility Data of Structurally Related Compounds

The following tables summarize the available quantitative solubility data for dimethyl terephthalate and terephthalic acid in various organic solvents at different temperatures. This data serves as a valuable reference for estimating the solubility behavior of **diisopropyl terephthalate**.

Table 1: Solubility of Dimethyl Terephthalate (DMT) in Various Organic Solvents

Solvent	Temperature (K)	Mole Fraction Solubility ($\times 10^3$)
Methanol	283.15	2.81
	298.15	
	313.15	
	328.15	
Ethanol	283.15	1.95
	298.15	
	313.15	
	328.15	
Acetone	283.15	13.92
	298.15	
	313.15	
	328.15	
Ethyl Acetate	283.15	11.89
	298.15	
	313.15	
	328.15	
Dichloromethane	283.15	34.56
	298.15	
	313.15	
	328.15	
Toluene	283.15	6.89
	298.15	
	313.15	

328.15

27.14

Data sourced from a comprehensive study on DMT solubility.

Table 2: Solubility of Terephthalic Acid (TPA) in Selected Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g solvent)
Methanol	25	0.1[4]
N,N-Dimethylformamide (DMF)	25	6.7[4]
Dimethyl Sulfoxide (DMSO)	25	19.0[4]
100	29.4[2]	

Data compiled from various sources.[2][4]

Experimental Protocol: Gravimetric Determination of Solubility

To obtain precise solubility data for **diisopropyl terephthalate**, the following gravimetric method, also known as the isothermal shake-flask method, is recommended.[5][6]

1. Materials and Apparatus:

- **Diisopropyl terephthalate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker or water bath
- Conical flasks with stoppers
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

- Evaporating dish or weighing bottle
- Drying oven
- Desiccator

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **diisopropyl terephthalate** to a known mass of the selected organic solvent in a conical flask. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time to reach equilibrium may vary and should be determined experimentally by taking measurements at different time points until a constant solubility is observed.[\[7\]](#)
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, stop the agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known mass of the clear supernatant using a pre-weighed, temperature-equilibrated syringe.
 - Immediately filter the solution through a syringe filter into a pre-weighed evaporating dish or weighing bottle to remove any remaining solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish containing the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without causing decomposition of the **diisopropyl terephthalate**. The evaporation can also be performed under reduced pressure to lower the required temperature.

- Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.
- Weigh the dish containing the solid residue on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is obtained.

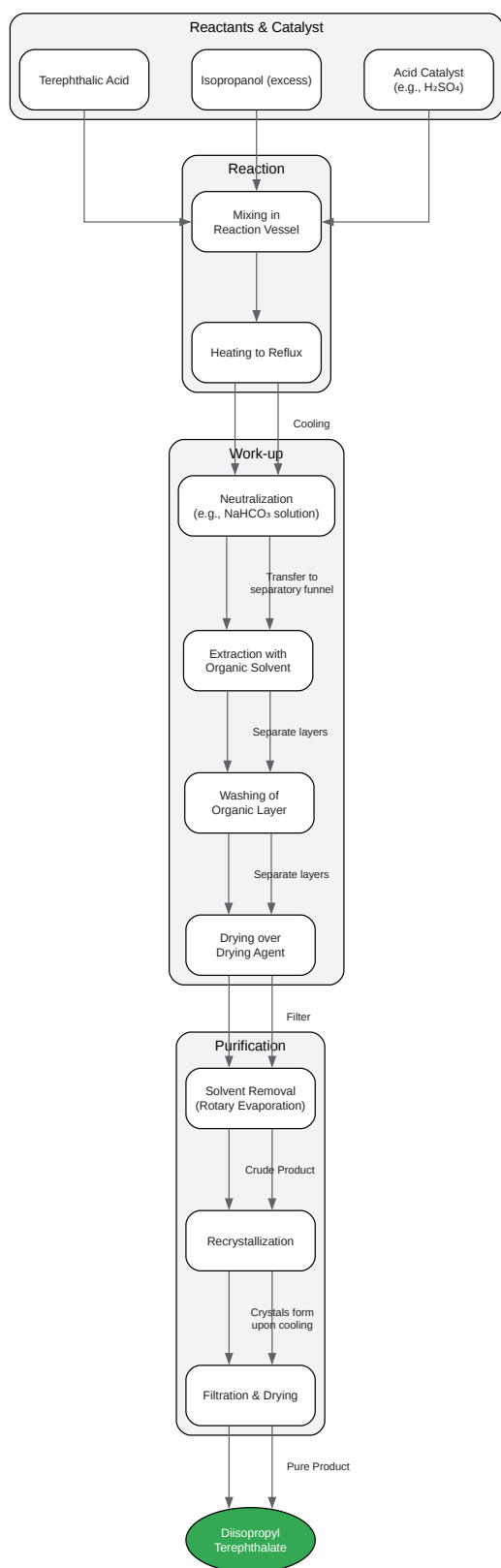
3. Calculation of Solubility:

The solubility can be expressed in various units. A common expression is grams of solute per 100 grams of solvent.

- Mass of dissolved **diisopropyl terephthalate** (m_{solute}): $m_{\text{solute}} = (\text{Mass of dish} + \text{residue}) - (\text{Mass of empty dish})$
- Mass of solvent (m_{solvent}): $m_{\text{solvent}} = (\text{Mass of dish} + \text{solution}) - (\text{Mass of dish} + \text{residue})$
- Solubility (g/100 g solvent): $\text{Solubility} = (m_{\text{solute}} / m_{\text{solvent}}) * 100$

Synthesis of Diisopropyl Terephthalate: A Workflow

Diisopropyl terephthalate is commonly synthesized via the Fischer esterification of terephthalic acid with isopropanol in the presence of an acid catalyst. The following diagram illustrates the general workflow for this synthesis.



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Fischer esterification workflow for **diisopropyl terephthalate** synthesis.

This technical guide provides a foundational understanding of the solubility of **diisopropyl terephthalate** in organic solvents, leveraging data from analogous compounds and presenting a robust experimental protocol for direct solubility determination. This information is intended to support researchers and professionals in the effective use and application of **diisopropyl terephthalate** in their work.

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References

- 1. Buy Diisopropyl terephthalate | 6422-84-0 [smolecule.com]
- 2. Studies on the Solubility of Terephthalic Acid in Ionic Liquids - PMC [pmc.ncbi.nlm.nih.gov]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. Terephthalic Acid | C₈H₆O₄ | CID 7489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. pharmajournal.net [pharmajournal.net]
- 7. dissolutiontech.com [dissolutiontech.com]
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